

Personal protective equipment for handling Dexchlorpheniramine

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Compound of Interest

Compound Name: *Dexchlorpheniramine*

Cat. No.: *B1670334*

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Essential Safety and Handling Guide for Dexchlorpheniramine

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Dexchlorpheniramine**. It outlines essential personal protective equipment (PPE), detailed handling procedures, and compliant disposal methods to ensure a safe laboratory environment.

Hazard Identification and Classification

Dexchlorpheniramine is classified as hazardous. It is toxic if swallowed, can cause serious eye damage, and may provoke an allergic skin reaction.[1] Furthermore, it is suspected of damaging fertility or the unborn child and may cause organ damage through prolonged or repeated exposure.[1]

Hazard Classification	GHS Code	Description
Acute Toxicity, Oral	H301	Toxic if swallowed[1][2][3]
Serious Eye Damage	H318	Causes serious eye damage
Skin Sensitization	H317	May cause an allergic skin reaction
Reproductive Toxicity	H361	Suspected of damaging fertility or the unborn child
Specific Target Organ Toxicity (Repeated Exposure)	H373	May cause damage to organs through prolonged or repeated exposure

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety when handling **Dexchlorpheniramine**, the following personal protective equipment is mandatory.

PPE Category	Item	Specification
Eye Protection	Safety Goggles or Face Shield	Must be worn to protect against splashes and airborne particles.
Hand Protection	Chemical-resistant Gloves	Nitrile or neoprene gloves are recommended. Double gloving is advised for compounding, administering, and disposal.
Body Protection	Laboratory Coat or Disposable Gown	A disposable gown made of low-permeability fabric is preferred to prevent skin contact.
Respiratory Protection	NIOSH- or CEN-certified Respirator	Required when handling the powder outside of a ventilated enclosure or when aerosolization is possible.

Experimental Protocols: Handling and Storage

Handling:

- Ventilation: Always handle **Dexchlorpheniramine** in a well-ventilated area. The use of a chemical fume hood is strongly recommended to minimize inhalation exposure.
- Avoid Contact: Take all necessary precautions to avoid direct contact with the skin, eyes, and clothing.
- Dust and Aerosol Prevention: Minimize the generation of dust and aerosols during handling.
- Personal Hygiene: Do not eat, drink, or smoke in areas where **Dexchlorpheniramine** is handled. Wash hands thoroughly after handling the substance.

Storage:

- Container: Keep the container tightly sealed.

- Conditions: Store in a cool, dry, and well-ventilated area, away from direct sunlight and sources of ignition.
- Recommended Temperature: For the powder form, recommended storage temperatures are -20°C for up to 3 years and 4°C for up to 2 years.

Accidental Release and First Aid Measures

Spill Response:

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Containment: Wear appropriate PPE. Use an inert absorbent material to contain and clean up spills.
- Decontamination: Decontaminate the spill area and equipment with alcohol.
- Disposal: Collect all contaminated materials in a suitable, sealed container for proper disposal.

First Aid:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected skin area with soap and water for at least 15 minutes. Seek medical attention if irritation develops.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Disposal Plan

All waste containing **Dexchlorpheniramine** must be treated as hazardous waste and disposed of in accordance with all applicable federal, state, and local regulations.

Laboratory Waste:

- Collect all waste materials (including contaminated PPE, absorbent materials, and empty containers) in a designated and clearly labeled hazardous waste container.
- Ensure the container is sealed to prevent leakage.
- Arrange for disposal through a licensed hazardous waste disposal company.

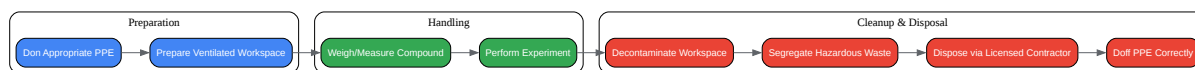
Unused Product (Household/Non-Laboratory): For the disposal of small quantities of unused **Dexchlorpheniramine** outside of a laboratory setting, follow these FDA guidelines:

- Mix the medicine with an unpalatable substance such as dirt, cat litter, or used coffee grounds. Do not crush tablets or capsules.
- Place the mixture in a sealed plastic bag or other container to prevent leakage.
- Dispose of the sealed container in the household trash.
- Remove or scratch out all personal information from the prescription label on the empty container before recycling or discarding it.
- Do not flush unused **Dexchlorpheniramine** unless specifically instructed to do so by healthcare professionals or official guidelines.

Quantitative Data

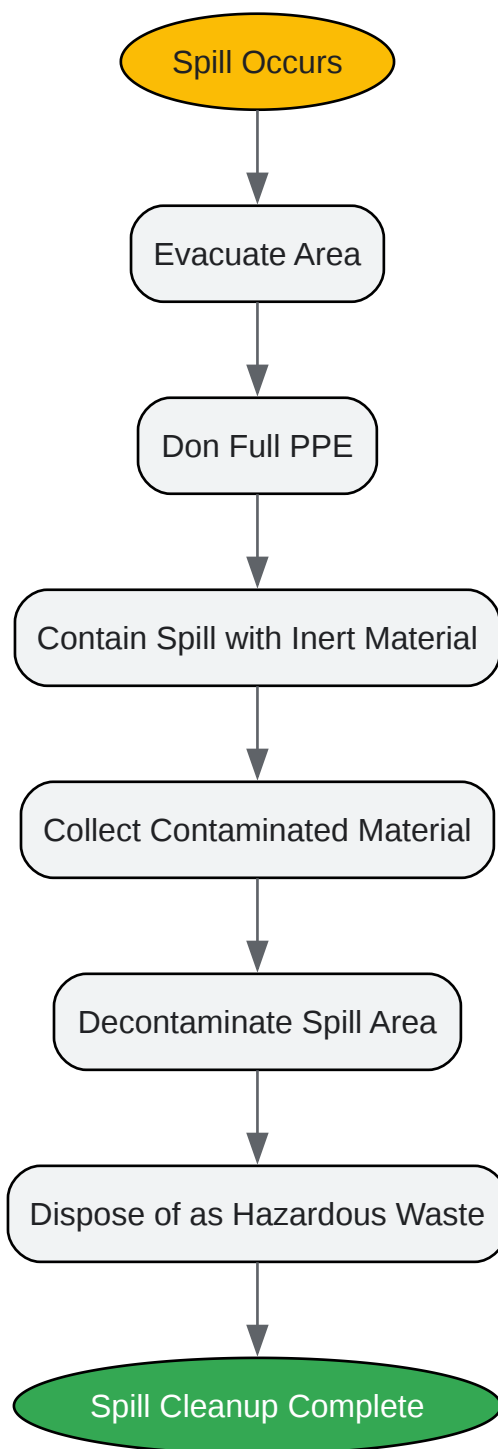
Parameter	Value	Species
LD50 Oral	188 mg/kg	Rat

Workflow Diagrams



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Caption: Workflow for Handling **Dexchlorpheniramine** in a Laboratory Setting.



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Caption: Spill Response Protocol for **Dexchlorpheniramine**.

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